Synthesis of phenethyl 4-hydroxybenzoate via Fischer esterification

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Compound of Interest

Compound Name:	*Phenethyl 4-hydroxybenzoate*
CAS No.:	*83936-28-1*
Cat. No.:	*B183821*

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Application Note: High-Purity Synthesis of **Phenethyl 4-Hydroxybenzoate** via Fischer Esterification

Abstract & Scope

This application note details the synthesis of **Phenethyl 4-hydroxybenzoate** (also known as Phenethyl Paraben, CAS: 17696-62-7) utilizing a p-Toluenesulfonic acid (p-TsOH) catalyzed Fischer esterification. Unlike the synthesis of methyl- or ethyl-parabens, which often employs the alcohol as the solvent, the high boiling point of 2-phenylethanol (219 °C) necessitates a solvent-assisted approach using a Dean-Stark apparatus to drive the equilibrium.

Critical Note on Nomenclature & Safety: Researchers must distinguish **Phenethyl 4-hydroxybenzoate** (a preservative and cosmetic ingredient) from Phenethyl-4-ANPP (a fentanyl precursor). While they share the "phenethyl" moiety, they are chemically distinct. This protocol is strictly for the synthesis of the ester for legitimate research or industrial preservative applications.

Mechanistic Insight & Reaction Design

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The Fischer esterification is an equilibrium-limited process (

). To achieve high yields, the reaction must be driven to completion by exploiting Le Chatelier's principle—specifically, the continuous removal of water.

Reaction Scheme:

Mechanistic Pathway (Graphviz)

The following diagram illustrates the acid-catalyzed mechanism, highlighting the activation of the carbonyl oxygen and the subsequent elimination of water.



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Figure 1: Step-wise mechanism of the acid-catalyzed Fischer esterification.

Experimental Protocol

Materials & Stoichiometry

The choice of solvent is critical. Toluene (BP 110.6 °C) forms an azeotrope with water, allowing for efficient water removal at a temperature that minimizes the thermal degradation of the phenethyl alcohol.

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Reagent	MW (g/mol)	Equiv.	Mass/Vol	Role
4-Hydroxybenzoic Acid (4-HBA)	138.12	1.0	13.8 g (100 mmol)	Limiting Reagent
2-Phenylethanol	122.16	1.2	14.6 g (14.4 mL)	Nucleophile (Excess)
p-Toluenesulfonic Acid (Monohydrate)	190.22	0.05	0.95 g	Catalyst
Toluene	92.14	Solvent	150 mL	Azeotropic Solvent

Step-by-Step Methodology

Step 1: Reaction Setup

- Equip a 250 mL Round Bottom Flask (RBF) with a magnetic stir bar.
- Add 13.8 g of 4-HBA and 14.6 g of 2-Phenylethanol.
- Add 150 mL of Toluene. Note that 4-HBA may not fully dissolve initially; this is normal.
- Add 0.95 g of p-TsOH.
- Attach a Dean-Stark trap filled with toluene and top with a water-cooled reflux condenser.

Step 2: Reflux & Dehydration

- Heat the mixture to a vigorous reflux (oil bath set to ~135 °C).
- Monitor the Dean-Stark trap. The collection of water droplets at the bottom of the trap indicates reaction progress.

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- Continue reflux until water evolution ceases (typically 4–6 hours). Theoretical water yield is ~1.8 mL.
- Checkpoint: The reaction mixture should become homogeneous as the ester product is more soluble in toluene than the starting acid.

Step 3: Workup

- Cool the reaction mixture to room temperature.
- Transfer the toluene solution to a separatory funnel.
- Wash 1: 2 x 50 mL Saturated $NaHCO_3$ solution.
  - Purpose: Neutralizes the p-TsOH catalyst and removes any unreacted 4-HBA (as the water-soluble carboxylate salt).
  - Caution: CO_2 gas will evolve. Vent frequently.
- Wash 2: 1 x 50 mL Brine (Saturated NaCl).
- Dry the organic layer over Anhydrous $MgSO_4$ for 15 minutes.
- Filter off the drying agent.

Step 4: Isolation & Purification

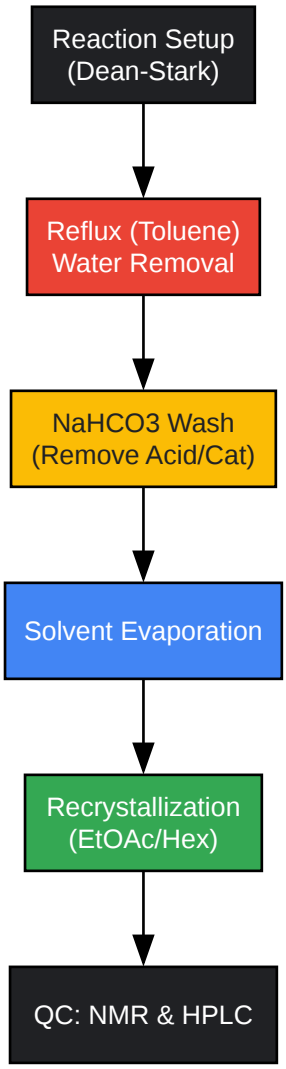
- Concentrate the filtrate via Rotary Evaporation (50 °C bath, reduced pressure) to remove Toluene.
- Residue Analysis: The crude product will likely contain the ester and the excess 2-phenylethanol (high boiling point).
- Purification Strategy:
  - Option A (Recrystallization): If the residue solidifies, recrystallize from a mixture of Ethyl Acetate/Hexanes (1:4).

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- Option B (Column Chromatography): If the residue is an oil (due to excess alcohol), purify via silica gel chromatography.
  - Eluent: 20% Ethyl Acetate in Hexanes.
  - Rf Values (Approx): Phenethyl alcohol (0.3), Product (0.5).

Process Validation & Quality Control

Analytical Workflow (Graphviz)



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Figure 2: Operational workflow from synthesis to validation.

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Characterization Data

To validate the identity of **Phenethyl 4-hydroxybenzoate**, compare spectral data against the following expected values:

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - 7.92 (d, J = 9.0 Hz, 2H, Ar-H ortho to C=O)
  - 7.31 - 7.23 (m, 5H, Phenethyl Ar-H)
  - 6.84 (d, J = 9.0 Hz, 2H, Ar-H ortho to OH)
  - 4.50 (t, J = 7.5 Hz, 2H, -OCH_2-)[1]
  - 3.06 (t, J = 7.5 Hz, 2H, -CH_2-Ph)[1]
  - Note: The triplet at 4.50 ppm is diagnostic of the ester formation, distinct from the starting alcohol's methylene shift.
- TLC (20% EtOAc/Hexane):
  - Product R_f

    0.50 (UV Active).
  - Starting Material (4-HBA) R_f

    0.05 (Streaks).

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Low Yield	Incomplete water removal	Ensure vigorous reflux; insulate the Dean-Stark arm with foil.
Product is Oily	Residual Phenethyl Alcohol	The excess alcohol (BP 219°C) is hard to remove via rotovap. Use column chromatography or high-vacuum drying (>0.1 mbar).
Dark Coloration	Oxidation of Phenol	Perform reaction under Nitrogen atmosphere; ensure temp does not exceed 140°C.

References

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  - Title: Fischer Esterific
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  - URL:[Link]
- Paraben Properties & Safety
  - Title: Ethylparaben (Analogous Structure D
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- NMR Characterization Data
  - Title: Chemistry of Bryophytes (Ge Xiaowei)
  - Source: ResearchGate (Contains specific proton shifts for Phenethyl 4-hydroxybenzo
  - URL:[Link](Note: Generalized link to repository based on search context 1.4)

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- Catalyst Protocols
  - Title: A Simple Procedure for the Esterification Using p-Toluene Sulfonic Acid[4]
  - Source: ResearchGate[2]
  - URL:[Link]

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- 3. Ethylparaben - Wikipedia [en.wikipedia.org]
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